

Core Hazard Profile & Physicochemical Properties

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Compound of Interest

Compound Name: **5-Fluorobenzofuran**

Cat. No.: **B042319**

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5-Fluorobenzofuran is a flammable liquid and vapor that is harmful if swallowed and causes significant skin, eye, and respiratory irritation.[\[2\]](#) A thorough understanding of its properties is the foundation of a robust safety protocol.

Table 1: Chemical and Physical Properties of **5-Fluorobenzofuran**

Property	Value	Source
CAS Number	24410-59-1	[1] [2]
Molecular Formula	C ₈ H ₅ FO	[1] [2]
Molecular Weight	136.12 g/mol	[1] [2]
Appearance	Data not available; likely a liquid based on hazard classification.	

| Primary Hazards| Flammable, Irritant, Harmful if Swallowed [\[2\]](#) |

A critical analysis of the Globally Harmonized System (GHS) classification provides the necessary data for risk assessment.

Table 2: GHS Hazard Identification for **5-Fluorobenzofuran**

GHS Classification	Hazard Statement	Signal Word
Flammable liquids (Category 3)	H226: Flammable liquid and vapor	Warning
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	Warning
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	Warning
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	Warning
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation	Warning

(Source: PubChem[2])

Toxicological Assessment and Exposure Control

The primary routes of occupational exposure are inhalation, skin contact, eye contact, and ingestion. While comprehensive toxicological data is not available, the existing classifications demand stringent measures to minimize exposure.[1]

Occupational Exposure Limits (OELs): No specific OELs (such as OSHA PELs or ACGIH TLVs) have been established for **5-Fluorobenzofuran**.[3][4][5][6] In the absence of defined limits, all handling procedures must be designed to keep exposure As Low As Reasonably Achievable (ALARA).

Causality of Health Hazards:

- Irritation:** The electrophilic nature of halogenated aromatic compounds can lead to covalent modification of proteins and other biomolecules in the skin, eyes, and respiratory tract, triggering an inflammatory response.
- Oral Toxicity:** While the specific mechanism is uncharacterized, compounds of this nature can interfere with metabolic processes upon absorption through the gastrointestinal tract.

Risk Mitigation: A Multi-Layered Approach

Effective safety relies on a hierarchy of controls, prioritizing engineering and administrative systems over sole reliance on personal protective equipment.

Engineering Controls

- Chemical Fume Hood: All manipulations of **5-Fluorobenzofuran**, including weighing, aliquoting, and reaction setup, must be performed inside a certified chemical fume hood to control flammable and irritating vapors.
- Ventilation: The laboratory must be equipped with adequate general ventilation to prevent the accumulation of vapors in the ambient air.
- Safety Equipment: Emergency eyewash stations and safety showers must be readily accessible and tested regularly.[\[7\]](#)

Administrative Controls

- Designated Area: Establish a clearly marked "Designated Area" within the lab for the storage and handling of **5-Fluorobenzofuran**.
- Standard Operating Procedures (SOPs): Develop and implement detailed SOPs for all experimental work involving this compound. All personnel must be trained on these SOPs before commencing work.
- Waste Management: Do not allow **5-Fluorobenzofuran** to enter drains or the environment. [\[1\]](#) All waste must be segregated as hazardous chemical waste.

Personal Protective Equipment (PPE) Protocol

PPE is the final line of defense and must be selected to provide adequate protection against all identified hazards.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale & Standard
Hand Protection	Nitrile or Neoprene gloves. Inspect prior to use and use proper removal technique to avoid skin contact. [1]	Provides protection against skin irritation and absorption. Must conform to EN 374 or equivalent standards. [8]
Eye Protection	Chemical safety goggles or a full-face shield if there is a splash hazard.	Protects against serious eye irritation from splashes. Conforms to ANSI Z87.1 or EN 166. [9]
Skin & Body	Flame-resistant lab coat worn over long pants and closed-toe shoes. Consider a chemical-resistant apron for larger quantities.	Protects against skin contact and provides a barrier in case of small spills or splashes. [10]

| Respiratory | For nuisance exposures, a P95 (US) or P1 (EU) respirator may be used. For higher-level protection or in case of ventilation failure, use an OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridge.[\[1\]](#) | Required to prevent respiratory tract irritation. Respirators must be NIOSH (US) or CEN (EU) approved and users must be fit-tested.[\[1\]](#)[\[9\]](#) |

Standard Operating Procedure: Handling & Storage

This section details the workflow for safely handling **5-Fluorobenzofuran** and ensuring its stable storage.

Safe Handling Workflow

The following diagram outlines the critical steps for a standard laboratory operation involving **5-Fluorobenzofuran**.

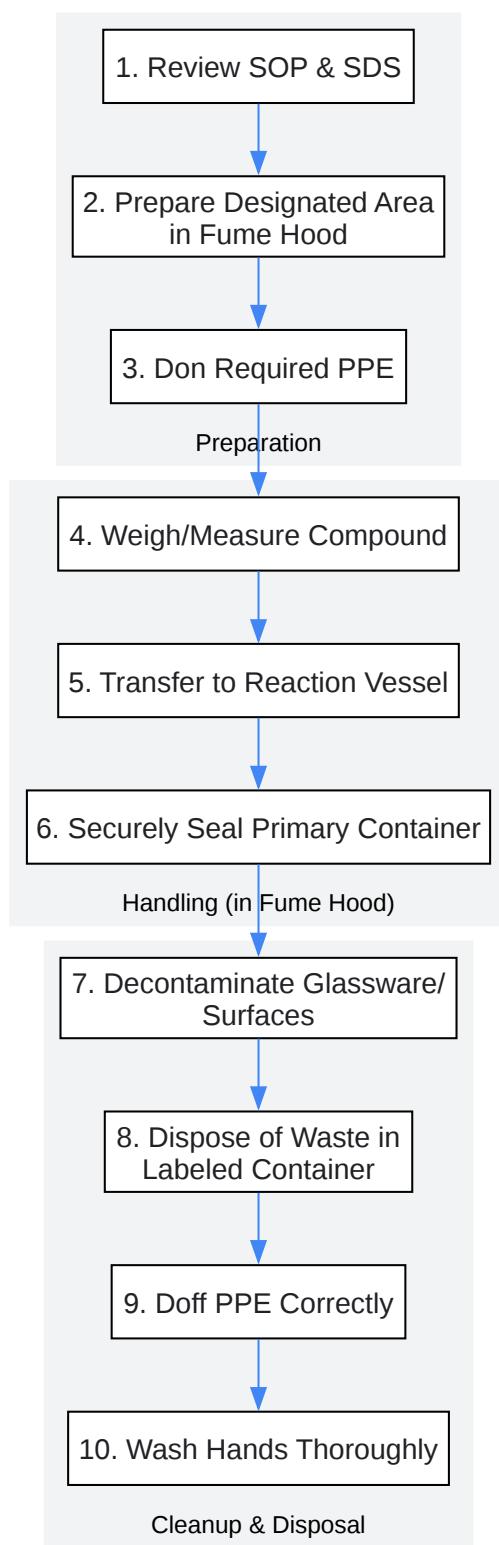


Figure 1: Safe Handling Workflow for 5-Fluorobenzofuran

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Caption: A flowchart of the essential steps from preparation to cleanup.

Experimental Protocol: Weighing and Aliquoting

- Preparation: Verify fume hood certification is current. Assemble all necessary equipment (spatula, weigh paper, secondary container, solvent) inside the hood.
- Don PPE: Put on all PPE as specified in Table 3.
- Tare Balance: Place a tared weigh boat on the analytical balance inside the hood.
- Dispense: Carefully dispense the required amount of **5-Fluorobenzofuran** onto the weigh boat. Work slowly to avoid generating aerosols or splashes.
- Transfer: Transfer the chemical to the receiving vessel.
- Seal Original Container: Tightly cap the primary container of **5-Fluorobenzofuran** immediately after use.
- Decontaminate: Wipe the spatula and any affected surfaces with a suitable solvent (e.g., ethanol), placing the used wipes into the designated hazardous waste container.
- Dispose: Place the used weigh boat into the solid hazardous waste container.
- Post-Handling: Doff PPE in the correct order and wash hands thoroughly.

Storage Requirements

- Location: Store in a dedicated, well-ventilated flammables cabinet.
- Conditions: Keep the container tightly closed and in a dry, cool place.^[8]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.^[11] Keep away from heat, sparks, open flames, and hot surfaces.^[8]
^[11]

Emergency Procedures: Spills and Exposures

Rapid and correct response to an emergency is critical.

Spill Response

The appropriate response depends on the scale of the spill.

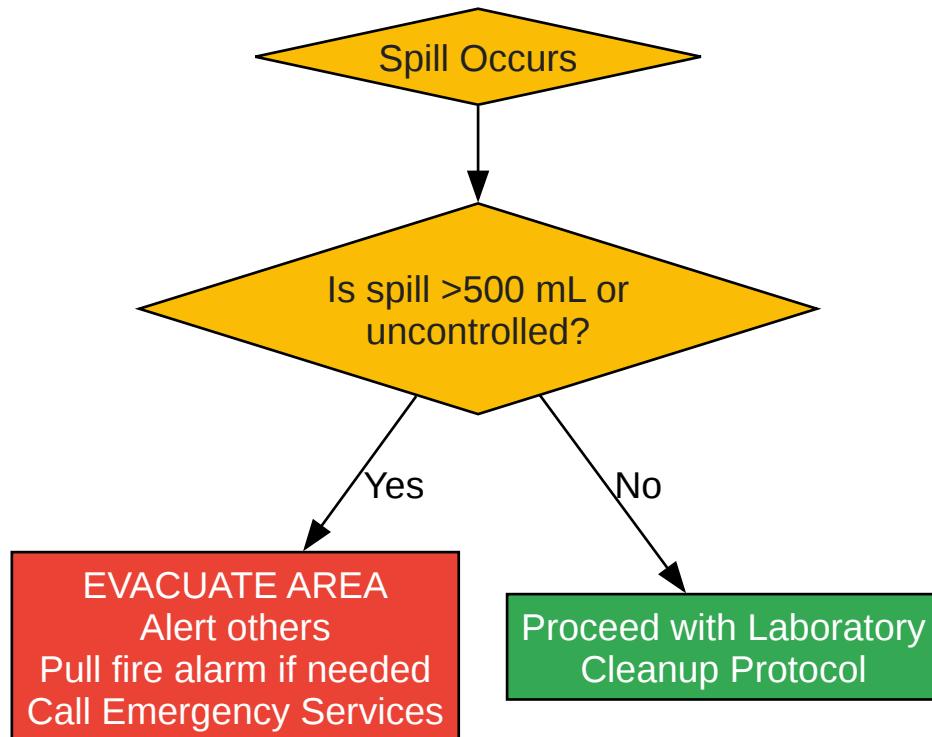


Figure 2: Spill Response Decision Tree

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Caption: A decision-making tool for responding to a chemical spill.

Protocol: Incidental Spill Cleanup (<500 mL)

This procedure should only be performed by trained personnel.[\[12\]](#)

- Alert & Isolate: Alert personnel in the immediate area. Close the fume hood sash and restrict access to the area.[\[12\]](#)[\[13\]](#)
- Assess: Ensure ventilation is adequate. Remove all ignition sources.[\[14\]](#)
- PPE: Don the appropriate PPE as listed in Table 3, including respiratory protection.[\[13\]](#)

- Contain: Create a dike around the spill using an inert absorbent material like vermiculite, sand, or cat litter.[12][13] Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Absorb: Working from the outside in, apply absorbent material over the spill until the liquid is fully absorbed.[13]
- Collect: Carefully scoop the absorbed material using spark-proof tools and place it into a labeled, sealable container for hazardous waste.[12][14]
- Decontaminate: Wipe the spill area with soap and water. Collect all cleaning materials in the same hazardous waste container.[14]
- Report: Inform the laboratory supervisor or safety officer of the incident.

Protocol: First Aid for Exposures

Always show the Safety Data Sheet (SDS) to attending medical personnel.[1]

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and seek immediate medical attention.[1]

Waste Disposal

Proper disposal is a legal and ethical requirement to protect personnel and the environment.

- Segregation: All materials contaminated with **5-Fluorobenzofuran** (unused product, absorbent materials, contaminated PPE, empty containers) must be collected as hazardous

waste.

- Containerization: Use a robust, sealed, and clearly labeled container. The label should read "Hazardous Waste," list "**5-Fluorobenzofuran**," and indicate the flammability and irritant hazards.
- Disposal Method: The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#) This must be handled by a licensed professional waste disposal service.[\[1\]](#)

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